

Troubleshooting Trinexapac-ethyl and tank-mix partner incompatibility

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Compound of Interest

Compound Name: Trinexapac

Cat. No.: B012964

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Technical Support Center: Trinexapac-ethyl Tank-Mix Compatibility

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **trinexapac**-ethyl and its tank-mix partners. The information is designed to help you anticipate and resolve potential incompatibility issues during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **trinexapac**-ethyl and how does it work?

Trinexapac-ethyl is a plant growth regulator that works by inhibiting the biosynthesis of gibberellins, which are hormones responsible for cell elongation.^{[1][2]} By blocking the production of active gibberellins, **trinexapac**-ethyl slows down the vertical growth of plants, leading to shorter and more compact plants.^[2] It is absorbed by the foliage and translocated to the growing points of the plant.^{[1][2]}

Q2: What are the common signs of tank-mix incompatibility?

Tank-mix incompatibility can manifest in two primary ways:

- **Physical Incompatibility:** This is often visible in the spray tank and can include the formation of precipitates, gels, clumps, or oily residues.^{[3][4]} Other signs include excessive foaming or

the separation of components into layers.[5] These issues can lead to clogged spray nozzles and uneven application.[3]

- **Chemical Incompatibility:** This type of incompatibility may not be immediately obvious as the mixture might look normal.[3][6] However, a chemical reaction between the tank-mix partners can lead to reduced efficacy of one or more active ingredients (antagonism) or, conversely, an increase in phytotoxicity (synergism), which can damage the target plants.[4][6] An increase in the temperature of the mixture can also indicate a chemical reaction.[5]

Q3: Can adjuvants improve the compatibility and performance of **trinexapac**-ethyl tank mixes?

Yes, certain adjuvants can improve the performance and compatibility of **trinexapac**-ethyl tank mixes. For example, ammonium sulfate has been shown to counteract the negative effects of hard water on **trinexapac**-ethyl's efficacy. Some studies have also shown that adding citric acid or ammonium sulfate to the spray solution can allow for a reduction in the dose of **trinexapac**-ethyl without a loss of effectiveness.[7][8] Compatibility agents can also be used to help different products mix and remain stable in the spray tank.[9]

Q4: Are there any known interactions of **trinexapac**-ethyl with other pesticides?

Research has shown that **trinexapac**-ethyl can interact with other pesticides, and the effects can vary. For instance, tank-mixing **trinexapac**-ethyl with glyphosate has been reported to increase the control of certain grass species compared to glyphosate alone.[10] However, in some cases, the combination of **trinexapac**-ethyl and glyphosate has led to increased phytotoxicity in wheat.[10] Studies on tank-mixing **trinexapac**-ethyl with herbicides like fenoxaprop, quinclorac, or mesotrione have shown no significant antagonistic or synergistic effects on the control of certain weeds.[11]

Troubleshooting Guides

Problem: A precipitate or gel has formed in the spray tank after mixing **trinexapac**-ethyl with another product.

Possible Cause: Physical incompatibility between the tank-mix partners. This can be due to the chemical nature of the active ingredients, the inert ingredients in the formulations, or improper mixing order.[3][4]

Solution:

- Do not spray the mixture. Applying an incompatible mixture can damage your equipment and result in uneven and ineffective application.
- Conduct a Jar Test: Before mixing a large batch, always perform a jar test to check for physical compatibility.^[4] This will help you identify potential issues on a small scale.
- Check the Mixing Order: The order in which you add products to the tank is crucial. A common recommendation is to follow the "WAMLEGS" principle (or a similar sequence):
 - W - Wettable powders and water-dispersible granules
 - A - Agitate the tank thoroughly
 - M - Microencapsulated products
 - L - Liquid flowables and suspensions
 - E - Emulsifiable concentrates
 - G - High-load glyphosate formulations
 - S - Surfactants and other adjuvants
- Use a Compatibility Agent: If the jar test indicates incompatibility, adding a compatibility agent to the mixture may help to resolve the issue.^[9]

Problem: The **trinexapac**-ethyl tank mix appears normal, but the desired plant growth regulation is not observed after application.

Possible Cause: Chemical incompatibility leading to antagonism, where the efficacy of **trinexapac**-ethyl is reduced by the tank-mix partner.^[6] Water quality, such as high pH or hardness, can also negatively impact the performance of some pesticides.

Solution:

- Review the Tank-Mix Partners: Research any known interactions between **trinexapac-ethyl** and the other active ingredients in your mix.
- Test Water Quality: Check the pH and hardness of the water used for the spray solution. If the water is hard, the addition of ammonium sulfate may improve the efficacy of **trinexapac-ethyl**. If the pH is not optimal for the tank-mix partners, a buffering agent may be needed.
- Conduct a Bioassay: If you suspect antagonism, you can perform a small-scale bioassay to compare the efficacy of **trinexapac-ethyl** applied alone versus in the tank mix.
- Consult Product Labels: Always read and follow the label instructions for all products in the tank mix, as they may contain specific warnings or recommendations about tank-mixing.[5]

Data Presentation

Table 1: Summary of Observed Effects of **Trinexapac-ethyl** Tank Mixes from Research Studies

Tank-Mix Partner	Observed Effect	Target Species	Reference(s)
Adjuvants			
Ammonium Sulfate	Counteracts negative effects of hard water on efficacy.	Perennial Ryegrass	
Ammonium Sulfate	Allows for reduced dose of trinexapac-ethyl.	Spring Barley	[7] [8]
Citric Acid	Allows for reduced dose of trinexapac-ethyl.	Spring Barley	[7] [8]
Sylgard 309 (organosilicone surfactant)	Improves rainfastness.	Perennial Ryegrass	
Herbicides			
Glyphosate	Increased control of Poa annua.	Poa annua	[10]
Glyphosate	Increased phytotoxicity.	Wheat	[10]
Fenoxaprop	No significant antagonism or synergism observed.	Digitaria ischaemum	[11]
Quinclorac	No significant antagonism or synergism observed.	Digitaria ischaemum	[11]
Mesotrione	No significant antagonism or synergism observed.	Digitaria ischaemum	[11]

Experimental Protocols

Protocol 1: Jar Test for Physical Compatibility

This protocol outlines a simple method to assess the physical compatibility of **trinexapac**-ethyl with potential tank-mix partners before mixing in a spray tank.

Materials:

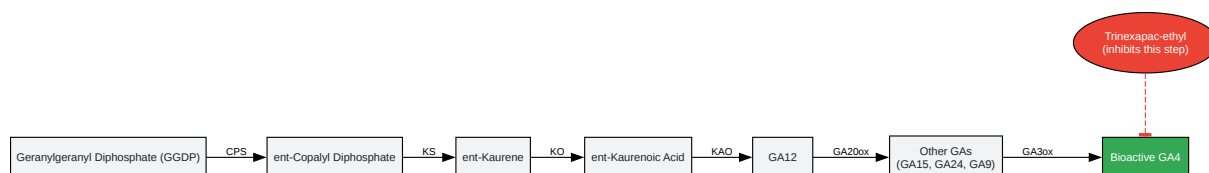
- A clean, clear glass jar with a lid (quart or liter size)
- The same water source that will be used for the spray application
- Samples of **trinexapac**-ethyl and all proposed tank-mix partners (pesticides, adjuvants, etc.)
- Pipettes or measuring spoons for accurate measurement
- Personal Protective Equipment (PPE) as specified on the product labels

Procedure:

- Fill the jar halfway with the carrier (water).
- Add each of the tank-mix components one at a time, in the correct mixing order (e.g., WAMLEGS). Make sure to use the same relative proportions of each product as you would in the full-scale spray tank.
- Secure the lid and shake the jar vigorously for 15-30 seconds.
- Let the jar stand for 15-30 minutes and observe for any signs of incompatibility, such as:
 - Formation of precipitates, flakes, or gels
 - Separation into layers
 - Clumping or settling of solids
 - Excessive foaming
 - Oily slicks

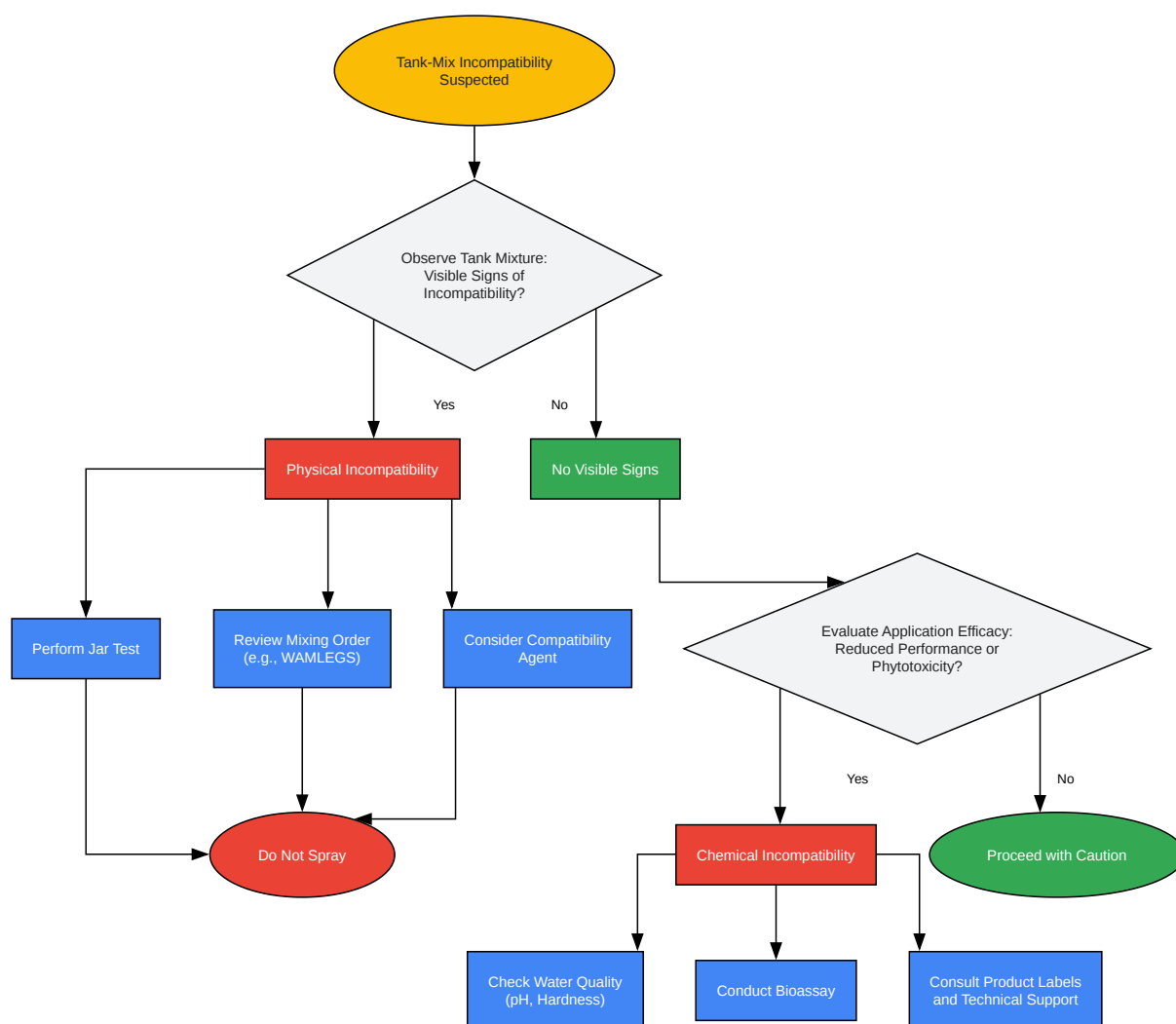
- If no signs of incompatibility are observed, the mixture is likely physically compatible. If you observe any of the above signs, the mixture is physically incompatible and should not be tank-mixed.

Mandatory Visualization



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Caption: Gibberellin biosynthesis pathway and the inhibitory action of **trinexapac**-ethyl.



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Caption: Troubleshooting workflow for **trinexapac**-ethyl tank-mix incompatibility.

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References

- 1. diypestcontrol.com [diypestcontrol.com]
- 2. chemicalwarehouse.com [chemicalwarehouse.com]
- 3. ag.purdue.edu [ag.purdue.edu]
- 4. Avoid Tank Mixing Errors [ag.purdue.edu]
- 5. PI301/PI301: Ensuring Pesticide Compatibility in Tank Mixes [edis.ifas.ufl.edu]
- 6. Tank mix compatibility – Sprayers 101 [sprayers101.com]
- 7. Studies on trinexapac-ethyl dose reduction by combined application with adjuvants in spring barley [plantprotection.pl]
- 8. researchgate.net [researchgate.net]
- 9. nichino.uk [nichino.uk]
- 10. dialnet.unirioja.es [dialnet.unirioja.es]
- 11. researchgate.net [researchgate.net]
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